

# Application Notes and Protocols: 3-Bromo-5-nitrobenzotrifluoride in Agrochemical Synthesis

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## Compound of Interest

Compound Name: 3-Bromo-5-nitrobenzotrifluoride

Cat. No.: B1277238

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These application notes provide a comprehensive overview of the utilization of **3-Bromo-5-nitrobenzotrifluoride** as a key starting material in the synthesis of agrochemicals, with a specific focus on the herbicide Fluometuron. Detailed experimental protocols, quantitative efficacy data, and visual representations of the synthetic and biological pathways are presented to guide researchers in this field.

## Introduction

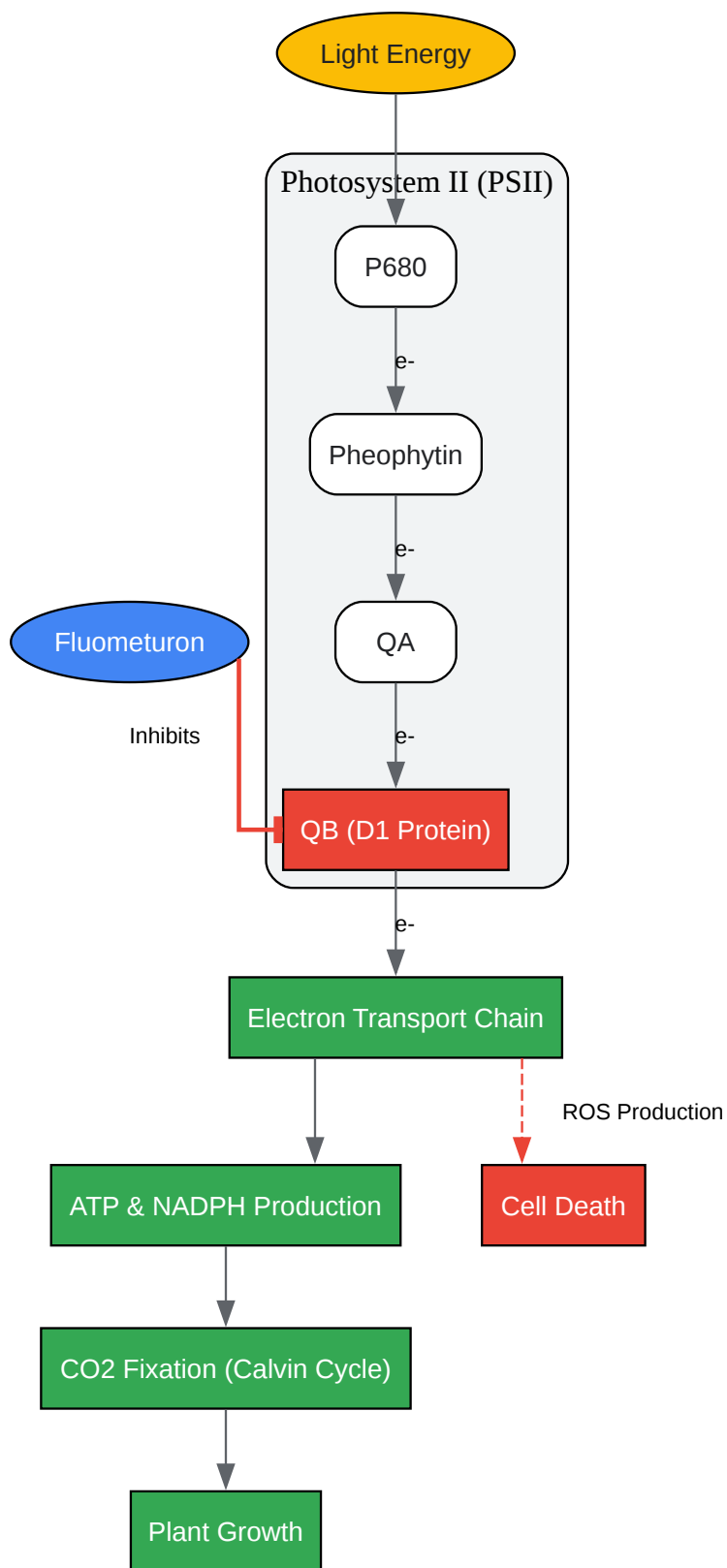
**3-Bromo-5-nitrobenzotrifluoride** is a versatile chemical intermediate characterized by the presence of a trifluoromethyl group, a nitro group, and a bromine atom on a benzene ring. This unique combination of functional groups makes it a valuable precursor for the synthesis of a variety of complex organic molecules, including those with significant biological activity. In the agrochemical industry, it serves as a crucial building block for the development of potent herbicides.

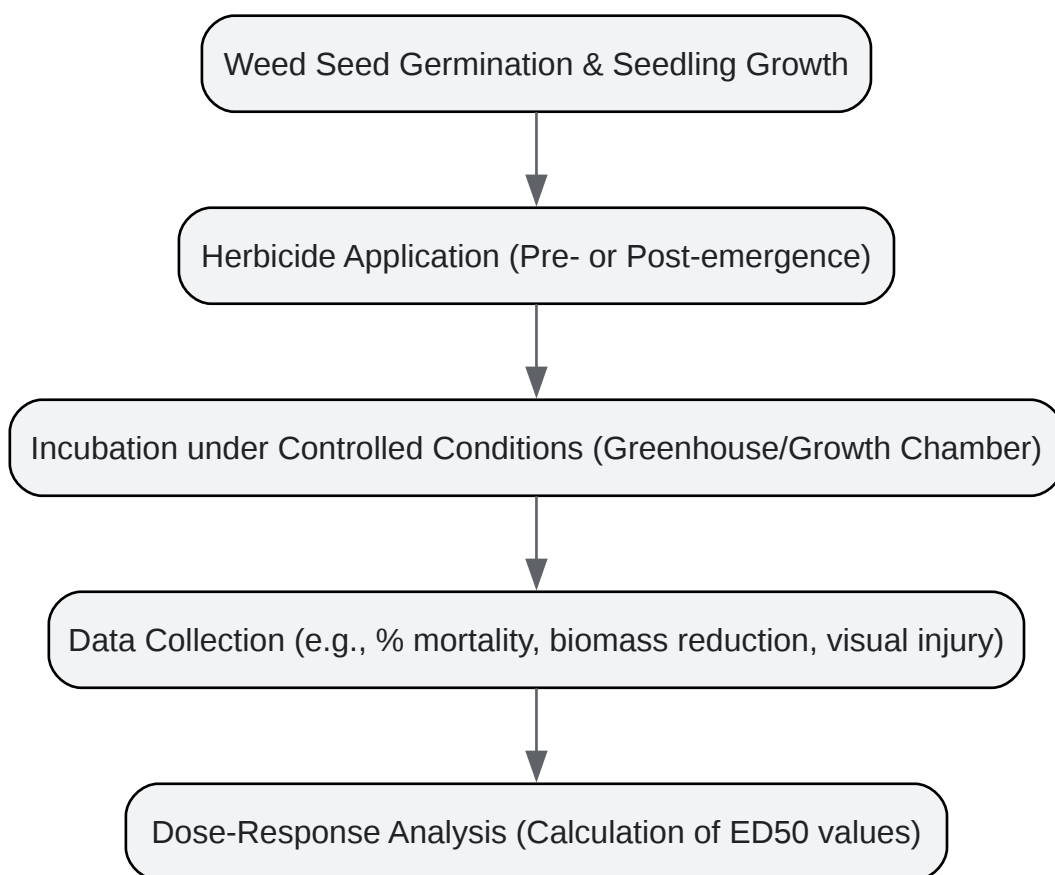
## Synthetic Application: From 3-Bromo-5-nitrobenzotrifluoride to the Herbicide Fluometuron

A prime example of the agrochemical application of **3-Bromo-5-nitrobenzotrifluoride** is in the multi-step synthesis of Fluometuron, a selective urea-based herbicide. The synthetic pathway

involves the transformation of **3-Bromo-5-nitrobenzotrifluoride** into the key intermediate, 3-(trifluoromethyl)aniline, which is then converted to the final active ingredient.

## Overall Synthetic Pathway





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